

Application Notes and Protocols for Protein Labeling with diSulfo-Cy3 Alkyne

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Compound of Interest

Compound Name: *diSulfo-Cy3 alkyne*

Cat. No.: *B15598282*

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These application notes provide a detailed protocol for the covalent labeling of azide-modified proteins with **diSulfo-Cy3 alkyne** using copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of click chemistry. This method offers high specificity and efficiency for attaching the bright, water-soluble diSulfo-Cy3 fluorophore to proteins, enabling a wide range of downstream applications in fluorescence microscopy, flow cytometry, and in-gel fluorescence scanning.

The **diSulfo-Cy3 alkyne** is a water-soluble fluorescent dye that contains an alkyne group, which can react with an azide-modified protein in the presence of a copper(I) catalyst. This reaction, known as CuAAC, is highly specific and bio-orthogonal, meaning it does not interfere with native biological processes. The resulting triazole linkage is stable, forming a permanent bond between the protein and the fluorescent dye.

Key Experimental Considerations

Successful labeling of azide-modified proteins with **diSulfo-Cy3 alkyne** is dependent on several factors, including the quality of the azide-modified protein, the concentration of reagents, and the reaction conditions. It is crucial to use a buffer that does not contain any interfering substances, such as primary amines (e.g., Tris or glycine). The pH of the reaction should be maintained around 7.0 for optimal results.

Quantitative Data Summary

The following table summarizes key quantitative parameters for labeling proteins with **diSulfo-Cy3 alkyne**.

Parameter	Recommended Value	Notes
diSulfo-Cy3 Alkyne Stock Solution	10 mM in water or DMSO	Prepare fresh before use.
Azide-Modified Protein Concentration	2-10 mg/mL	Higher concentrations can improve labeling efficiency.
Molar Ratio (Dye:Protein)	1.5-10x excess of dye	The optimal ratio may vary depending on the number of azide groups on the protein.
Copper(II) Sulfate Stock Solution	20 mM in water	A stable precursor to the active copper(I) catalyst.
THPTA Ligand Stock Solution	100 mM in water	Stabilizes the copper(I) catalyst and protects the protein from oxidative damage. [1] [2] [3] [4]
Sodium Ascorbate Stock Solution	50 mM in water	A reducing agent to generate copper(I) from copper(II). Must be freshly prepared. [1] [2]
Final Copper(II) Sulfate Concentration	100 μ M	Incubation time can be optimized for specific proteins. [2] [5]
Final THPTA Concentration	1 mM	
Final Sodium Ascorbate Concentration	1 mM	
Reaction Time	1-16 hours	
Reaction Temperature	Room Temperature	

Experimental Protocols

This section provides a detailed protocol for labeling azide-modified proteins with **diSulfo-Cy3 alkyne** using the CuAAC reaction.

Materials Required:

- **diSulfo-Cy3 alkyne**
- Azide-modified protein in an amine-free buffer (e.g., PBS, pH 7.4)
- Copper(II) sulfate pentahydrate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)
- Sodium ascorbate
- Dimethyl sulfoxide (DMSO) or nuclease-free water
- Purification column (e.g., Sephadex G-25) or dialysis equipment
- Microcentrifuge tubes

Protocol for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

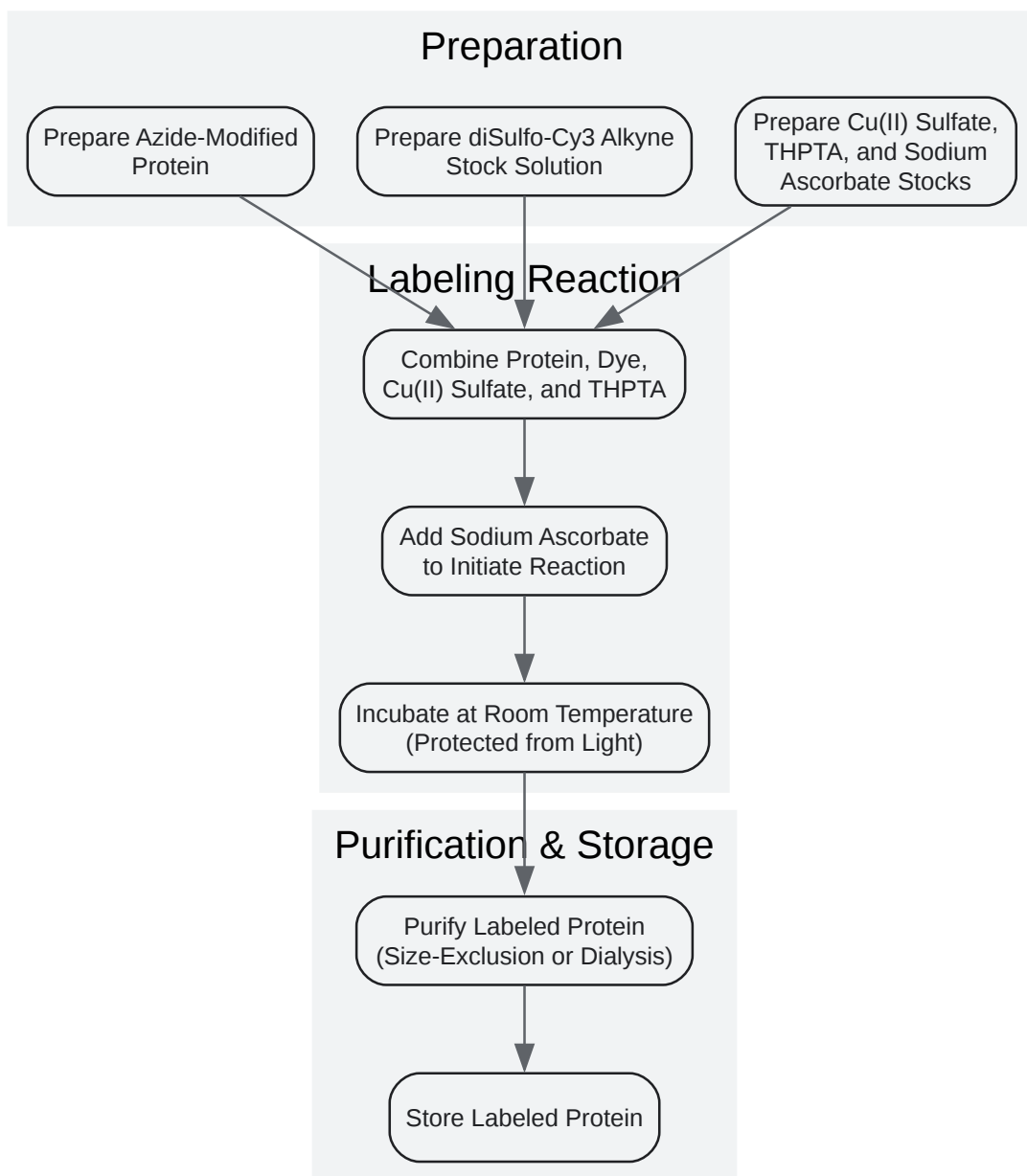
- Preparation of Stock Solutions:
 - **diSulfo-Cy3 Alkyne** (10 mM): Dissolve the appropriate amount of **diSulfo-Cy3 alkyne** in water or DMSO.
 - Copper(II) Sulfate (20 mM): Dissolve copper(II) sulfate pentahydrate in water.
 - THPTA (100 mM): Dissolve THPTA in water.
 - Sodium Ascorbate (50 mM): Dissolve sodium ascorbate in water. This solution must be prepared fresh for each experiment.
- Reaction Setup:

- In a microcentrifuge tube, add the azide-modified protein solution.
- Add the 10 mM **diSulfo-Cy3 alkyne** stock solution to achieve the desired dye-to-protein molar ratio.
- Add the 100 mM THPTA stock solution to a final concentration of 1 mM.
- Add the 20 mM copper(II) sulfate stock solution to a final concentration of 100 μ M.
- Vortex the mixture gently.
- Initiation of the Reaction:
 - Initiate the click reaction by adding the freshly prepared 50 mM sodium ascorbate solution to a final concentration of 1 mM.
 - Vortex the reaction mixture gently.
- Incubation:
 - Incubate the reaction for 1-2 hours at room temperature, protected from light. For some proteins, the incubation time may be extended up to 16 hours to improve labeling efficiency.^{[2][5]}
- Purification of the Labeled Protein:
 - Remove the unreacted dye and other reaction components by size-exclusion chromatography (e.g., using a Sephadex G-25 column) or by dialysis against an appropriate buffer (e.g., PBS, pH 7.4).
- Storage:
 - Store the purified, labeled protein at 4°C for short-term storage or at -20°C or -80°C for long-term storage, protected from light.

Visualizations

Experimental Workflow for Protein Labeling

Experimental Workflow for diSulfo-Cy3 Alkyne Protein Labeling

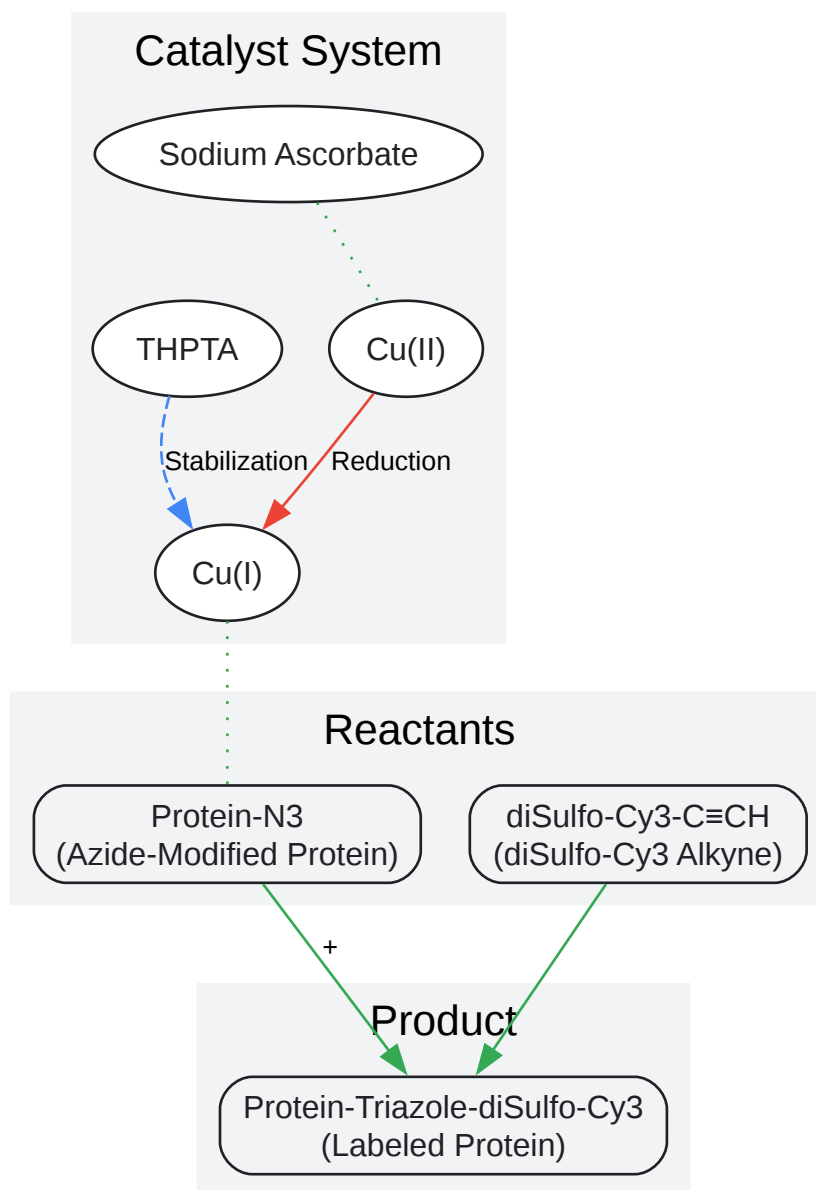


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Caption: Workflow for labeling azide-modified proteins with **diSulfo-Cy3** alkyne.

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Reaction

CuAAC Reaction Mechanism



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Caption: The CuAAC reaction for protein labeling with **diSulfo-Cy3 alkyne**.

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References

- 1. lumiprobe.com [lumiprobe.com]
- 2. lumiprobe.com [lumiprobe.com]
- 3. Labeling Live Cells by Copper-Catalyzed Alkyne-Azide Click Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Copper(I)-Catalyzed Alkyne-Azide Cycloaddition - Creative Biolabs [creative-biolabs.com]
- 5. benchchem.com [benchchem.com]
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